

An In-depth Technical Guide on the Solubility of HMMNI (Standard)

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Compound of Interest

Compound Name: HMMNI (Standard)

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This technical guide provides a comprehensive overview of the solubility characteristics of **HMMNI (Standard)**. HMMNI is the abbreviation for Hydroxy Dimetridazole, a primary metabolite of the antiprotozoal drug Dimetridazole.^{[1][2][3]} The standard form indicates a reference-grade sample of the compound, ensuring high purity for experimental use. Understanding the solubility of HMMNI is crucial for a variety of research and development applications, including analytical method development, formulation studies, and in vitro experiments.

Chemical Identity

- Common Name: HMMNI, Hydroxy Dimetridazole^{[1][2][3]}
- Systematic Name: 2-Hydroxymethyl-1-methyl-5-nitro-1H-imidazole^[2]
- CAS Number: 936-05-0^{[1][2]}
- Molecular Formula: C₅H₇N₃O₃^[2]
- Molecular Weight: 157.13 g/mol ^[4]

Quantitative Solubility Data

The solubility of HMMNI has been determined in several common laboratory solvents. The data presented below is compiled from available technical datasheets for the standard compound.

Solvent	Chemical Formula	Solubility (mg/mL)	Molar Solubility (approx. M)	Solvent Type
Dimethylformamide (DMF)	C ₃ H ₇ NO	30	0.191	Polar Aprotic
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	30	0.191	Polar Aprotic
Ethanol	C ₂ H ₅ OH	3	0.019	Polar Protic
Phosphate-Buffered Saline (PBS, pH 7.2)	N/A	1	0.006	Aqueous Buffer

Table 1: Solubility of **HMMNI (Standard)** in Various Solvents. Data sourced from Cayman Chemical.[2]

Experimental Protocols

While specific, detailed experimental protocols for the solubility determination of HMMNI are not publicly available, a general methodology for assessing compound solubility in a research setting is provided below. This protocol is based on standard laboratory practices for generating reliable solubility data.

General Protocol for Solubility Determination by the Shake-Flask Method

This method is considered the "gold standard" for solubility measurements.

1. Materials and Equipment:

- **HMMNI (Standard)**

- Selected solvents (e.g., DMF, DMSO, Ethanol, PBS pH 7.2)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- HPLC or UV-Vis spectrophotometer for quantification
- Calibrated pipettes and syringes
- Syringe filters (e.g., 0.22 μm)

2. Procedure:

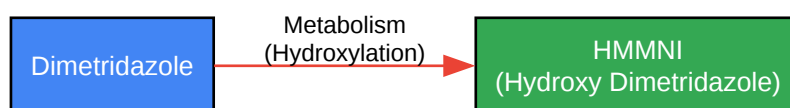
- An excess amount of HMMNI is added to a vial containing a known volume of the solvent to be tested. This ensures that a saturated solution is achieved.
- The vials are tightly sealed and placed in a shaker with a constant temperature (e.g., 25°C) to facilitate the dissolution process.
- The mixture is agitated for a predetermined period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved compound is reached.
- After the incubation period, the samples are removed from the shaker and allowed to stand to let the undissolved solid settle.
- The samples are then centrifuged at a high speed to pellet the remaining solid material.
- A small aliquot of the supernatant is carefully removed, ensuring no solid particles are disturbed.
- The collected supernatant is filtered through a syringe filter to remove any remaining microscopic particles.

- The clear, filtered solution is then diluted with an appropriate solvent and analyzed using a calibrated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of HMMNI.
- The determined concentration represents the equilibrium solubility of HMMNI in that specific solvent at the tested temperature.

Visualizations

Metabolic Pathway of Dimetridazole to HMMNI

The following diagram illustrates the metabolic conversion of Dimetridazole into its hydroxy metabolite, HMMNI. This is a key relationship for researchers studying the pharmacokinetics and toxicology of Dimetridazole.

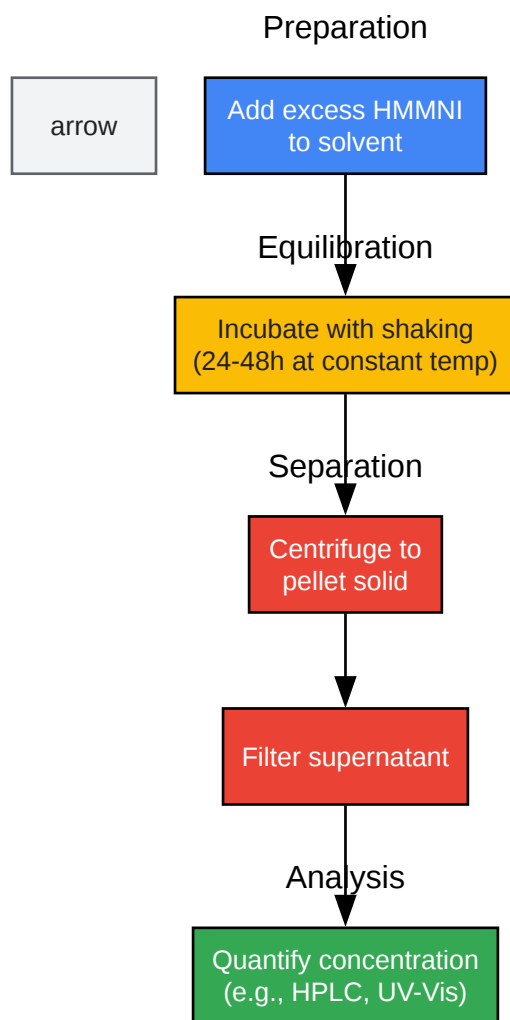


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Metabolic conversion of Dimetridazole to HMMNI.

Experimental Workflow for Solubility Determination

This diagram outlines the logical steps of the shake-flask method for determining the solubility of a compound like HMMNI.



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Shake-flask method for solubility determination.

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